

D-Valinol: A Comprehensive Technical Guide to Safety, Handling, and Toxicological Information

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For Researchers, Scientists, and Drug Development Professionals

Introduction

D-Valinol, a chiral amino alcohol derived from the amino acid D-valine, is a versatile building block in organic synthesis, particularly in the development of pharmaceuticals and chiral auxiliaries.[1][2] Its utility in creating enantiomerically pure compounds makes it a valuable reagent in drug discovery and development.[1][2] This guide provides an in-depth overview of the safety, handling, and toxicological properties of **D-Valinol**, compiled from safety data sheets and established testing guidelines, to ensure its safe and effective use in the laboratory.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **D-Valinol** is presented in Table 1. This data is essential for understanding its behavior and for designing safe experimental and storage conditions.



Property	Value	Reference(s)
Molecular Formula	C5H13NO	[3]
Molecular Weight	103.16 g/mol	
CAS Number	4276-09-9	_
Appearance	Off-white to white crystals or colorless to pale yellow transparent liquid.	
Melting Point	30 - 36 °C / 86 - 96.8 °F	_
Boiling Point	189 - 190 °C / 372.2 - 374 °F	_
Purity	≥ 98%	_
Synonyms	(R)-2-Amino-3-methyl-1- butanol, D-Val-ol	

Hazard Identification and Classification

D-Valinol is classified as a hazardous substance. The primary hazards are summarized in Table 2.

Hazard Classification	Category	Signal Word	Hazard Statement
Skin Corrosion/Irritation	Category 2	Warning	Causes skin irritation.
Serious Eye Damage/Eye Irritation	Category 2	Warning	Causes serious eye irritation.
Specific target organ toxicity (single exposure)	Category 3	Warning	May cause respiratory irritation.
Flammable liquids	Combustible liquid	Warning	Combustible liquid.



Emergency Overview: **D-Valinol** is a combustible liquid that causes skin and serious eye irritation, and may cause respiratory irritation. It is also noted to be air sensitive.

Toxicological Information

While specific toxicological studies on **D-Valinol** are not readily available in the public domain, the hazard classifications are based on standardized testing protocols. The following sections describe the likely methodologies used to determine these hazards.

Acute Toxicity

An acute toxicity estimate for oral exposure has been reported as 2,500 mg/kg. The likely experimental protocol for determining this would be the OECD Guideline 423 (Acute Toxic Class Method).

Experimental Protocol: OECD Guideline 423 - Acute Oral Toxicity (Acute Toxic Class Method)

This method involves a stepwise procedure with the use of a limited number of animals.

- Principle: The test substance is administered orally to a group of animals at one of the
 defined dose levels. The absence or presence of compound-related mortality in the animals
 dosed at one step will determine the next step, i.e., no further testing is needed, dosing of a
 further 3 animals with the same dose, or dosing of a further 3 animals at the next higher or
 lower dose level.
- Animal Species: Typically, rats are used.
- Administration: The substance is administered in a single dose by gavage using a stomach tube or a suitable intubation cannula.
- Dose Levels: The method uses defined doses of 5, 50, 300, and 2000 mg/kg body weight.
- Observations: Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days. A full necropsy is performed on all animals at the end of the observation period.

Skin Irritation



D-Valinol is classified as causing skin irritation. The standard method for this determination is the OECD Guideline 404 (Acute Dermal Irritation/Corrosion).

Experimental Protocol: OECD Guideline 404 - Acute Dermal Irritation/Corrosion

This test evaluates the potential of a substance to cause reversible inflammatory changes to the skin.

- Principle: The test substance is applied to a small area of the skin of an experimental animal under a gauze patch.
- Animal Species: The albino rabbit is the preferred species.
- Procedure: A single dose of 0.5 g of the solid substance is applied to the skin and covered
 with a patch for 4 hours. After the exposure period, the patch and residual test substance are
 removed.
- Observations: The skin is examined for signs of erythema (redness) and edema (swelling) at 60 minutes, and then at 24, 48, and 72 hours after patch removal. The observation period may be extended up to 14 days to assess the reversibility of the effects.

Eye Irritation

D-Valinol is classified as causing serious eye irritation. The standard method for this determination is the OECD Guideline 405 (Acute Eye Irritation/Corrosion).

Experimental Protocol: OECD Guideline 405 - Acute Eye Irritation/Corrosion

This test assesses the potential of a substance to produce irritation or damage to the eye.

- Principle: The test substance is applied in a single dose into the conjunctival sac of one eye
 of an experimental animal, with the untreated eye serving as a control.
- Animal Species: Healthy, adult albino rabbits are typically used.
- Procedure: A single dose of the test substance (typically 0.1 mL for liquids or not more than 0.1 g for solids) is instilled into the lower conjunctival sac. The eyelids are then gently held together for about one second.



Observations: The eyes are examined for lesions of the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application. The observation period can be extended up to 21 days to evaluate the reversibility of any observed effects.

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and ensure the stability of **D-Valinol**.

Handling Procedures:

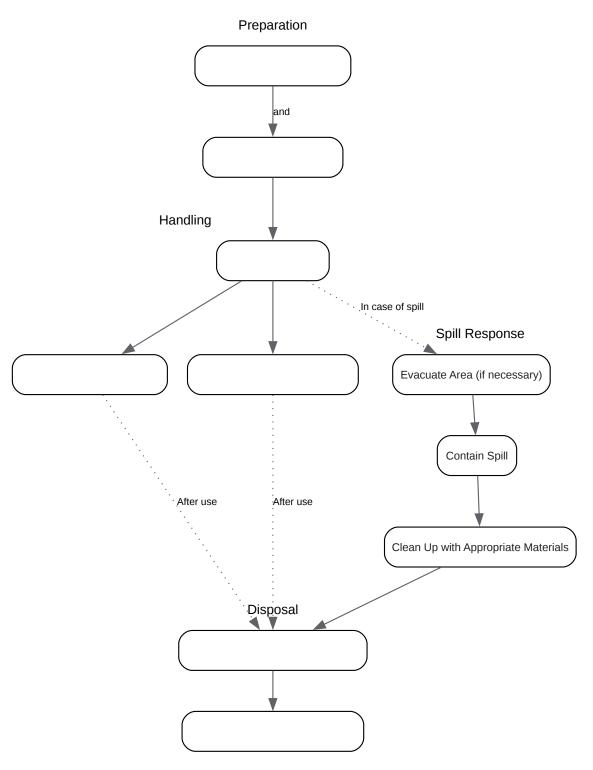
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, eye protection, and face protection. A lab coat, gloves, and safety glasses are recommended.
- Ventilation: Use only outdoors or in a well-ventilated area. Ensure adequate ventilation, especially in confined areas. Eyewash stations and safety showers should be close to the workstation.
- Hygiene: Wash hands thoroughly after handling and before eating, smoking, or using the lavatory.
- General Precautions: Avoid breathing dust, fume, gas, mist, vapors, or spray. Do not get in
 eyes, on skin, or on clothing. Avoid dust formation. Keep away from open flames, hot
 surfaces, and sources of ignition.

Storage Conditions:

- Container: Keep containers tightly closed in a dry, cool, and well-ventilated place.
- Temperature: Keep refrigerated. Store at 0-8 °C. For stock solutions, store at -20°C for up to one month or -80°C for up to six months.
- Incompatible Materials: Store away from strong oxidizing agents, strong acids, acid anhydrides, and acid chlorides.
- Special Conditions: Store under an inert atmosphere as the material is air sensitive.

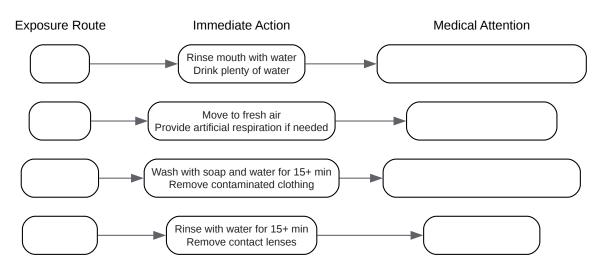


D-Valinol Safe Handling Workflow





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